

In-Depth Technical Guide: N-(Azido-PEG2)-N-Boc-PEG3-acid

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Compound of Interest

Compound Name: *N-(Azido-PEG2)-N-Boc-PEG3-acid*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the physicochemical properties of **N-(Azido-PEG2)-N-Boc-PEG3-acid**, a heterobifunctional PROTAC linker used in the development of targeted protein degraders.

Core Molecular Data

The fundamental characteristics of a molecule are defined by its elemental composition and corresponding molecular weight. These parameters are crucial for a range of experimental calculations, including stoichiometry and solution preparation.

The molecular formula for **N-(Azido-PEG2)-N-Boc-PEG3-acid** is C₂₀H₃₈N₄O₉^[1]. Based on this composition, the calculated molecular weight is 478.5 g/mol ^[1].

A detailed breakdown of the molecular weight calculation is presented in the table below. This table itemizes the constituent elements, their atomic weights, the count of each atom within the molecule, and the total contribution of each element to the overall molecular weight.

Element	Symbol	Atomic Weight (g/mol)	Count	Total Weight (g/mol)
Carbon	C	12.01	20	240.20
Hydrogen	H	1.008	38	38.304
Nitrogen	N	14.01	4	56.04
Oxygen	O	16.00	9	144.00
Total	478.544			

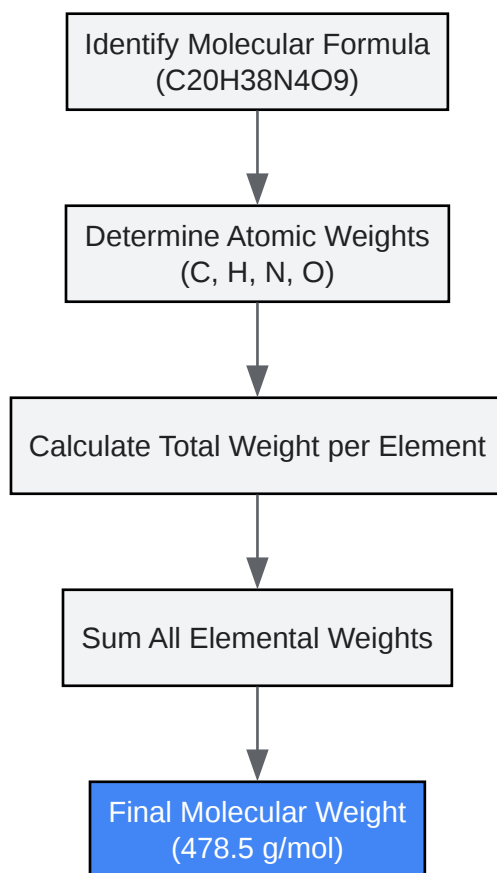
Experimental Protocols

Accurate determination of molecular weight is foundational for all subsequent experimental work. The standard protocol for calculating the molecular weight from a known chemical formula is as follows:

- **Identify the Molecular Formula:** The first step is to ascertain the precise molecular formula of the compound. For the subject of this guide, the formula is C₂₀H₃₈N₄O₉[\[1\]](#).
- **Determine Atomic Weights:** The standard atomic weights of each constituent element are obtained from the periodic table.
- **Calculate Total Weight per Element:** The atomic weight of each element is multiplied by the number of atoms of that element present in the molecule.
- **Summation:** The total molecular weight is the sum of the weights calculated for each element.

Visualized Workflow for Molecular Weight Determination

The logical process for determining the molecular weight of a chemical compound can be represented by the following workflow diagram.



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Caption: Workflow for calculating the molecular weight of **N-(Azido-PEG2)-N-Boc-PEG3-acid**.

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References

- 1. N-(Azido-PEG2)-N-Boc-PEG3-acid - Creative Biolabs [creative-biolabs.com]
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